An In-Depth Technical Guide to the Physicochemical Properties of Docosyl Acetate

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Compound of Interest

Compound Name:	*Docosyl acetate*
CAS No.:	*822-26-4*
Cat. No.:	*B1593889*

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Authored by: A Senior Application Scientist

Introduction: Defining **Docosyl Acetate** in the Landscape of Long-Chain Esters

Docosyl acetate, also known by its synonym behenyl acetate, is a long-chain saturated ester. It is formally the ester of docosanol (behenyl alcohol), a 22-carbon fatty alcohol, and acetic acid. Its chemical structure consists of a 22-carbon alkyl chain attached to an acetate group.[1] This compound belongs to the broader class of chemical compounds known as wax esters, which are characterized by their hydrophobic nature and waxy consistency at or near room temperature.[2][3]

It is crucial to distinguish **docosyl acetate** (a C22 acetate) from the more commonly referenced dodecyl acetate (a C12 acetate). Due to the significant difference in the length of their alkyl chains, their physicochemical properties and potential applications diverge considerably. This

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guide will focus exclusively on the properties of **docosyl acetate**, providing a comprehensive resource for professionals in research and development.

Molecular Structure and Identification

A clear understanding of the molecular structure is fundamental to interpreting the physicochemical properties and potential applications of **docosyl acetate**.

Figure 1: 2D Chemical Structure of **Docosyl Acetate**.

Table 1: Chemical Identifiers for **Docosyl Acetate**

Identifier	Value	Source
IUPAC Name	docosyl acetate	[1]
Synonyms	Behenyl acetate	[4]
CAS Number	822-26-4	[1]
Molecular Formula	$C_{24}H_{48}O_2$	[1]
Molecular Weight	368.6 g/mol	[1]
InChI Key	AWYRDXDPCQRJHE-UHFFFAOYSA-N	[1]
SMILES	CCCCCCCCCCCCCCCCCCCCCCOC(=O)C	[1]

Physicochemical Properties

The long saturated alkyl chain of **docosyl acetate** is the primary determinant of its physical properties, leading to a waxy solid nature at ambient temperatures and influencing its solubility profile.

Table 2: Physicochemical Data for **Docosyl Acetate**

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Property	Value	Source & Remarks
Melting Point	50-70 °C (Estimated)	Based on the properties of similar long-chain wax esters. Saturated wax esters with over 30 total carbons are typically solid at room temperature with melting points above 50°C.[5] [6]
Boiling Point	> 200 °C at reduced pressure (Estimated)	High molecular weight esters have high boiling points and are typically distilled under vacuum to prevent decomposition.
Appearance	White, waxy solid	Inferred from the general properties of long-chain saturated esters.
Solubility	Insoluble in water.[7] Soluble in nonpolar organic solvents such as chloroform, ethers, esters, and ketones.[8]	The long hydrocarbon chain imparts significant hydrophobicity.
Density	~0.86 g/cm³ (Estimated)	Based on the density of similar long-chain esters.

Potential Applications in Research and Drug Development

While specific pharmaceutical applications of **docosyl acetate** are not extensively documented, the properties of long-chain esters suggest several areas of utility in drug development:

- Excipient in Topical and Transdermal Formulations: Due to its waxy nature and emollient properties, **docosyl acetate** can function as a structuring and gelling agent in creams, ointments, and lotions.[3] It can enhance the viscosity of formulations and provide an

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occlusive layer on the skin to prevent moisture loss, which can be beneficial for drug delivery through the skin.[9]

- Matrix Former in Controlled-Release Systems: The solid, lipidic nature of **docosyl acetate** makes it a candidate for use as a matrix-forming excipient in oral solid dosage forms for sustained or controlled drug release. The drug would be dispersed within the wax matrix, and its release would be governed by diffusion and/or erosion of the matrix.

- Component of Lipid-Based Drug Delivery Systems: Long-chain esters are integral components of lipid-based formulations such as solid lipid nanoparticles (SLNs) and nanostructured lipid carriers (NLCs). These systems can enhance the oral bioavailability of poorly water-soluble drugs.

Synthesis and Characterization: A Methodological Overview

The synthesis and analysis of **docosyl acetate** are crucial for its application in a research or pharmaceutical setting to ensure identity and purity.

Synthesis of **Docosyl Acetate**

Docosyl acetate is typically synthesized via the esterification of docosanol with acetic acid or an activated acetic acid derivative, such as acetic anhydride or acetyl chloride. The reaction is generally carried out in the presence of an acid catalyst.[3]

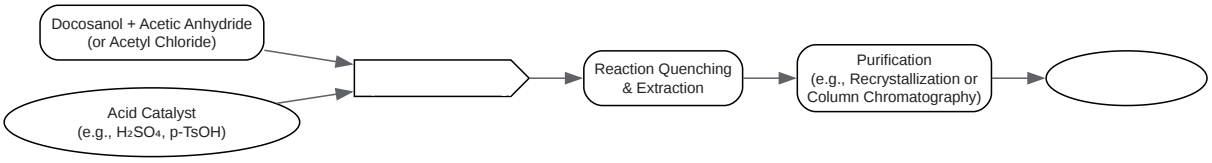

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Figure 2: General workflow for the synthesis of **Docosyl Acetate**.

Experimental Protocol: Synthesis of **Docosyl Acetate**

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- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine docosanol (1 equivalent) and a suitable solvent (e.g., toluene).
- Addition of Reagents: Add acetic anhydride (1.5 equivalents) and a catalytic amount of a strong acid (e.g., p-toluenesulfonic acid).
- Reaction: Heat the mixture to reflux and maintain for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Quench the reaction by slowly adding a saturated solution of sodium bicarbonate.
- Extraction: Transfer the mixture to a separatory funnel and extract the product into an organic solvent like ethyl acetate. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and filter.
- Purification: Remove the solvent under reduced pressure to obtain the crude product. Purify the crude **docosyl acetate** by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography on silica gel.

Analytical Characterization

The identity and purity of synthesized **docosyl acetate** must be confirmed using appropriate analytical techniques.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules.[10]

- ^{1}H NMR: The proton NMR spectrum of **docosyl acetate** will show characteristic signals for the methyl protons of the acetate group (a singlet around 2.0 ppm), the methylene protons adjacent to the ester oxygen (a triplet around 4.0 ppm), and a complex multiplet for the long alkyl chain. The terminal methyl group of the docosyl chain will appear as a triplet around 0.9 ppm.
- ^{13}C NMR: The carbon NMR spectrum will display a characteristic signal for the carbonyl carbon of the ester at approximately 171 ppm, the methylene carbon adjacent to the ester

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oxygen around 64 ppm, and a series of signals for the carbons of the long alkyl chain.[10]

2. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive technique for the identification and quantification of volatile and semi-volatile compounds.[11]

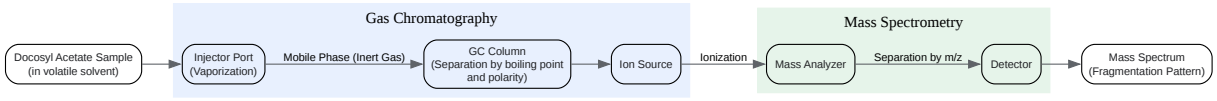

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Figure 3: Simplified workflow for GC-MS analysis of **Docosyl Acetate**.

Experimental Protocol: GC-MS Analysis of **Docosyl Acetate**

- Sample Preparation: Prepare a dilute solution of the **docosyl acetate** sample in a volatile organic solvent (e.g., hexane or ethyl acetate).
- GC Conditions:
  - Injector: Split/splitless injector, temperature set to 250-300°C.
  - Column: A nonpolar capillary column (e.g., DB-5ms).
  - Oven Program: Start at a suitable initial temperature (e.g., 100°C), then ramp up to a final temperature of around 300-320°C.
  - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
  - Ionization: Electron Ionization (EI) at 70 eV.

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- Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
- Scan Range: m/z 40-700.

- Data Analysis: The resulting mass spectrum will show a characteristic fragmentation pattern for a long-chain acetate ester. The molecular ion peak (m/z 368.6) may be weak or absent. Common fragments would include the loss of acetic acid (M-60) and a series of hydrocarbon fragments separated by 14 Da (CH_2).

Safety and Handling

While a specific, detailed safety data sheet (SDS) for **docosyl acetate** is not readily available, information from related long-chain esters, such as behenyl behenate, suggests that it is of low toxicity.[12] However, as with any chemical, appropriate laboratory safety precautions should be taken. It may be a mild irritant to the skin and eyes.[12]

Conclusion

Docosyl acetate is a long-chain saturated wax ester with physicochemical properties that make it a subject of interest for various applications, including as an excipient in pharmaceutical formulations. Its waxy, solid nature at room temperature, and its solubility in organic solvents are key characteristics. While specific experimental data is limited in publicly accessible literature, its properties can be reasonably inferred from the behavior of similar long-chain esters. The synthesis and characterization of **docosyl acetate** can be achieved through standard organic chemistry techniques, with NMR and GC-MS being pivotal for structural confirmation and purity assessment. Further research into the specific applications of **docosyl acetate** in drug delivery and materials science is warranted.

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